

Application of 2-Hydroxy-3-methoxyxanthone in enzyme inhibition studies.

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Compound of Interest

Compound Name: 2-Hydroxy-3-methoxyxanthone

Cat. No.: B15475791

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Application of 2-Hydroxy-3-methoxyxanthone in Enzyme Inhibition Studies

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **2-Hydroxy-3-methoxyxanthone** as a scaffold in enzyme inhibition studies, with a specific focus on its activity against carbohydrate-hydrolyzing enzymes. The following sections detail the inhibitory effects, relevant experimental protocols, and conceptual diagrams to facilitate further research and drug development.

Enzyme Inhibition Data

2-Hydroxy-3-methoxyxanthone has been investigated for its potential to inhibit key enzymes involved in carbohydrate metabolism, namely α -glucosidase and α -amylase. These enzymes are critical targets in the management of type 2 diabetes. While the parent compound shows varied activity, it serves as a valuable starting point for the synthesis of more potent derivatives.



Compound	Target Enzyme	Inhibition Data	Reference Compound	Reference IC50
2-Hydroxy-3- methoxyxanthon e	α-Glucosidase	Weak inhibition at 400 μM	Acarbose	306.7 μΜ
2-Hydroxy-3- methoxyxanthon e	α-Amylase	Very strong inhibition	Acarbose	20.0 μΜ

Table 1: Summary of the inhibitory activity of **2-Hydroxy-3-methoxyxanthone** against α -glucosidase and α -amylase.[1]

Experimental Protocols

The following are detailed methodologies for the key enzyme inhibition assays cited in the study of **2-Hydroxy-3-methoxyxanthone** and its derivatives.[1]

α-Glucosidase Inhibition Assay

Objective: To determine the in vitro inhibitory activity of **2-Hydroxy-3-methoxyxanthone** and its derivatives against α -glucosidase.

Materials:

- α-Glucosidase from Saccharomyces cerevisiae
- p-Nitrophenyl-α-D-glucopyranoside (pNPG) as substrate
- 2-Hydroxy-3-methoxyxanthone or its derivatives
- Acarbose (positive control)
- Phosphate buffer (pH 6.8)
- Dimethyl sulfoxide (DMSO)
- 96-well microplate reader



Procedure:

- Prepare a solution of α-glucosidase in phosphate buffer.
- Prepare various concentrations of the test compounds and acarbose in DMSO.
- In a 96-well plate, add 50 μ L of the α -glucosidase solution to each well.
- Add 10 μL of the test compound or acarbose solution to the respective wells.
- Incubate the plate at 37°C for 10 minutes.
- Initiate the reaction by adding 50 μL of the pNPG substrate solution to each well.
- Incubate the plate at 37°C for 30 minutes.
- Stop the reaction by adding 50 μL of Na2CO3 solution.
- Measure the absorbance at 405 nm using a microplate reader.
- The percentage of inhibition is calculated using the formula: % Inhibition = [(Abs_control Abs_sample) / Abs_control] * 100
- The IC50 value (the concentration of the inhibitor that causes 50% inhibition) is determined by plotting the percentage of inhibition against the inhibitor concentration.

α-Amylase Inhibition Assay

Objective: To determine the in vitro inhibitory activity of **2-Hydroxy-3-methoxyxanthone** and its derivatives against α -amylase.

Materials:

- α-Amylase from porcine pancreas
- Starch solution (1% w/v) as substrate
- 2-Hydroxy-3-methoxyxanthone or its derivatives



- Acarbose (positive control)
- Phosphate buffer (pH 6.8)
- Dimethyl sulfoxide (DMSO)
- Iodine-potassium iodide (IKI) solution
- 96-well microplate reader

Procedure:

- Prepare a solution of α-amylase in phosphate buffer.
- Prepare various concentrations of the test compounds and acarbose in DMSO.
- In a 96-well plate, add 50 μ L of the α -amylase solution to each well.
- Add 10 μL of the test compound or acarbose solution to the respective wells.
- Incubate the plate at 37°C for 10 minutes.
- Initiate the reaction by adding 50 μL of the starch solution to each well.
- Incubate the plate at 37°C for 30 minutes.
- Stop the reaction by adding 20 μL of 1 M HCl.
- Add 100 μL of IKI solution to each well.
- Measure the absorbance at 620 nm using a microplate reader.
- The percentage of inhibition is calculated using the formula: % Inhibition = [(Abs_control Abs_sample) / Abs_control] * 100
- The IC50 value is determined by plotting the percentage of inhibition against the inhibitor concentration.



Visualizations Signaling Pathway of Carbohydrate Digestion and Inhibition

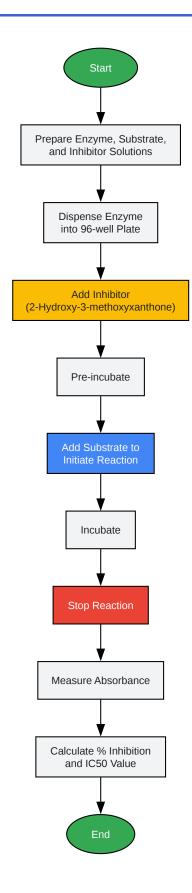


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Caption: Inhibition of carbohydrate digestion by 2-Hydroxy-3-methoxyxanthone.

Experimental Workflow for Enzyme Inhibition Assay





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Caption: General workflow for in vitro enzyme inhibition assays.



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References

- 1. Synthesis and Molecular Docking Studies of Alkoxy- and Imidazole-Substituted Xanthones as α-Amylase and α-Glucosidase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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